A Technical Guide to the Spectroscopic Characterization of 2-Methyloxazol-5-amine

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Compound of Interest

Compound Name:	*2-Methyloxazol-5-amine*
CAS No.:	*153138-07-9*
Cat. No.:	*B599443*

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Authored by a Senior Application Scientist

This guide provides an in-depth technical analysis of the spectroscopic techniques essential for the structural elucidation and characterization of **2-Methyloxazol-5-amine**, a heterocyclic amine of increasing interest in medicinal chemistry and drug development. Given the limited availability of published experimental spectra for this specific molecule, this document serves as a predictive guide, synthesizing established principles of NMR, IR, and MS spectroscopy with data from analogous structures to provide a robust framework for its characterization.

Introduction: The Significance of 2-Methyloxazol-5-amine

2-Methyloxazol-5-amine belongs to the oxazole family, a class of five-membered heterocyclic compounds containing one oxygen and one nitrogen atom. Oxazole moieties are prevalent in a wide array of biologically active natural products and synthetic pharmaceuticals. The strategic placement of the methyl and amino groups on the oxazole ring in **2-Methyloxazol-5-amine**

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offers unique opportunities for molecular interactions, making it a valuable scaffold in the design of novel therapeutic agents. Accurate and comprehensive characterization of this molecule is the cornerstone of any research and development effort, ensuring its identity, purity, and stability.

Molecular Structure and its Spectroscopic Implications

A thorough understanding of the molecular structure of **2-Methyloxazol-5-amine** is fundamental to interpreting its spectroscopic data. The molecule consists of an aromatic oxazole ring substituted with a methyl group at the 2-position and an amino group at the 5-position.

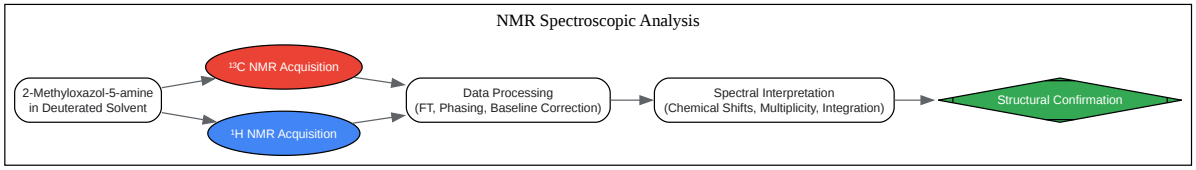

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Figure 2: General workflow for NMR analysis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **2-Methyloxazol-5-amine** will be characterized by the vibrational modes of the N-H, C-H, C=N, C=C, and C-O bonds.

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity	Rationale
N-H stretch (asymmetric & symmetric)	3300 - 3500	Medium	Characteristic of a primary amine. Two bands are expected. [1]
C-H stretch (aromatic)	3000 - 3100	Weak to Medium	Associated with the C-H bond on the oxazole ring.
C-H stretch (aliphatic)	2850 - 3000	Medium	Corresponding to the methyl group.
C=N stretch (oxazole ring)	1600 - 1680	Medium to Strong	A characteristic absorption for the imine functionality within the oxazole ring.
C=C stretch (oxazole ring)	1450 - 1600	Medium	Part of the aromatic ring stretching vibrations.
N-H bend (scissoring)	1550 - 1650	Medium	A characteristic vibration for primary amines.
C-O-C stretch (oxazole ring)	1000 - 1300	Strong	The C-O-C stretching vibration of the ether linkage within the oxazole ring is expected to be a strong and characteristic band. [2]

Experimental Protocol for IR Spectroscopy:

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- Sample Preparation: The sample can be analyzed as a neat liquid (if applicable), a KBr pellet, or a thin film on a salt plate (e.g., NaCl or KBr).
- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Parameters:
  - Scan range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of scans: 16-32.
  - A background spectrum should be collected before running the sample.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure.

Predicted Molecular Ion and Fragmentation Pattern

The nominal molecular weight of **2-Methyloxazol-5-amine** ($C_4H_6N_2O$) is 98.05. In an electron ionization (EI) mass spectrum, a prominent molecular ion peak (M^+) is expected at m/z 98. The fragmentation of oxazoles is known to be influenced by the substituents. [3]For **2-Methyloxazol-5-amine**, the following fragmentation pathways are plausible:

- Loss of HCN (m/z 27): A common fragmentation pathway for nitrogen-containing heterocycles, leading to a fragment at m/z 71.
- Loss of CO (m/z 28): Cleavage of the oxazole ring can result in the loss of carbon monoxide, yielding a fragment at m/z 70.
- Loss of CH_3CN (m/z 41): A rearrangement followed by fragmentation could lead to the loss of acetonitrile, resulting in a fragment at m/z 57.

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- Cleavage of the amino group: Loss of NH_2 (m/z 16) or NH_3 (m/z 17) is also possible, though may be less favorable than ring fragmentation.

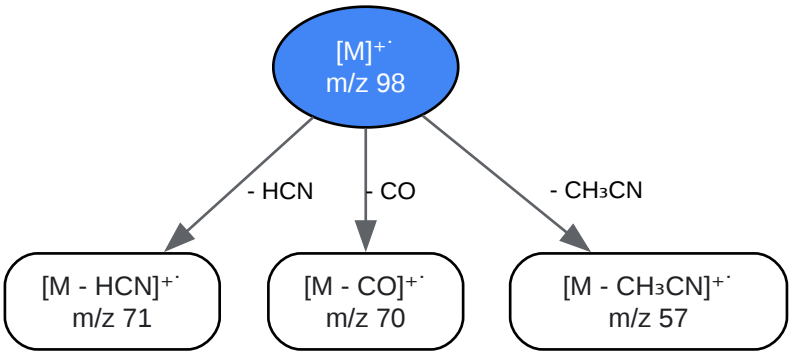

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Figure 3: Predicted major fragmentation pathways of **2-Methyloxazol-5-amine** in EI-MS.

Experimental Protocol for Mass Spectrometry:

- Sample Introduction: The sample can be introduced via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization Method: Electron Ionization (EI) is a common technique for small molecules. Electrospray Ionization (ESI) is also suitable, especially for LC-MS.
- Mass Analyzer: A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be used.
- Parameters:
  - For EI, an electron energy of 70 eV is standard.
  - The mass range should be set to scan from a low m/z (e.g., 40) to above the expected molecular weight (e.g., 200).

Conclusion: A Synergistic Approach to Characterization

The comprehensive characterization of **2-Methyloxazol-5-amine** requires a synergistic application of multiple spectroscopic techniques. While this guide provides a predictive

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framework, it is imperative that these theoretical predictions are validated against experimentally obtained data. The detailed protocols and interpretative guidance herein are designed to empower researchers in their efforts to unambiguously confirm the structure and purity of this important synthetic building block. The convergence of data from NMR, IR, and MS will provide a self-validating system, ensuring the scientific integrity of any subsequent research or development activities involving **2-Methyloxazol-5-amine**.

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